

Executive Summary: Compound Profile & Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-ethyl-1H-indazol-5-ol

Cat. No.: B8509395

[Get Quote](#)

4-Ethyl-1H-indazol-5-ol (CAS: 478840-15-2) is a specialized heterocyclic intermediate primarily utilized in the discovery and synthesis of kinase inhibitors, specifically targeting Rho-associated protein kinase (ROCK) pathways. Its structural core—a 5-hydroxyindazole scaffold substituted with an ethyl group at the 4-position—provides a critical pharmacophore for hydrogen bonding within the ATP-binding pocket of target enzymes.

Due to its specific substitution pattern, this compound exhibits distinct physicochemical properties compared to the parent 5-hydroxyindazole, including increased lipophilicity and altered solubility profiles. This guide synthesizes safety data based on direct chemical analysis and high-fidelity Structure-Activity Relationship (SAR) modeling with its closest analog, 1H-indazol-5-ol.

Chemical Identification & Physicochemical Properties

Parameter	Data
Chemical Name	4-Ethyl-1H-indazol-5-ol
CAS Number	478840-15-2
Molecular Formula	C ₉ H ₁₀ N ₂ O
Molecular Weight	162.19 g/mol
Appearance	Off-white to pale yellow solid (crystalline powder)
Solubility	Soluble in DMSO (>20 mg/mL), Methanol; Low solubility in Water
pKa (Predicted)	~9.5 (Phenolic OH), ~1.5 (Indazole N)
LogP (Predicted)	2.1 – 2.4

Hazard Identification (GHS Classification)

Note: In the absence of a specific REACH registration for this isomer, the classification below is derived from the validated profile of the parent scaffold (1H-Indazol-5-ol) and standard protocols for substituted phenols.

Signal Word:WARNING

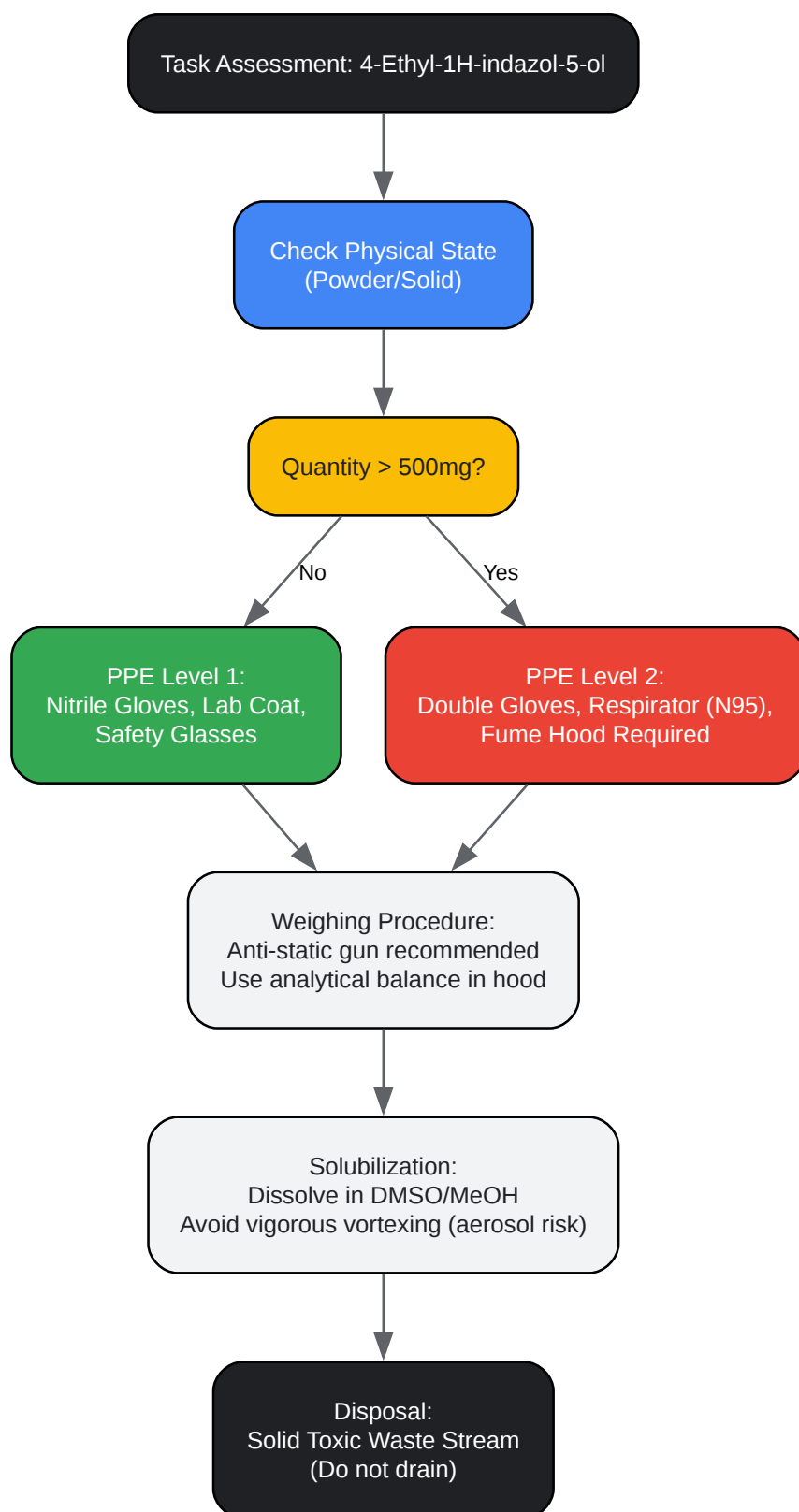
Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.	H302
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.^[1] Remove contact lenses if present and easy to do. Continue rinsing.

Safety Decision Logic & Handling Protocol

The following decision logic outlines the operational workflow for handling **4-ethyl-1H-indazol-5-ol** in a research setting.



[Click to download full resolution via product page](#)

Figure 1: Operational safety decision tree for handling **4-ethyl-1H-indazol-5-ol** in laboratory environments.

Detailed Emergency Response Protocols

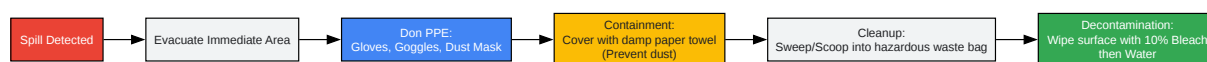
First Aid Measures

- **Eye Contact:** Immediately flush with active running water for at least 15 minutes. The phenolic hydroxyl group can be acidic and irritating. Do not rub eyes. Seek medical attention if redness persists.
- **Skin Contact:** Wash off immediately with soap and plenty of water. Remove contaminated clothing.[1] Phenolic compounds can absorb through skin; monitor for systemic signs (dizziness, nausea).
- **Ingestion:** Rinse mouth with water. Do not induce vomiting unless directed by medical personnel. Call a POISON CENTER immediately (H302).
- **Inhalation:** Move to fresh air. If breathing is difficult, give oxygen.

Firefighting Measures

- **Extinguishing Media:** Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** Emits toxic fumes under fire conditions, specifically Carbon oxides (CO, CO₂) and Nitrogen oxides (NO_x).
- **Advice for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release (Spill) Workflow



[Click to download full resolution via product page](#)

Figure 2: Step-by-step spill response protocol for solid indazole intermediates.

Storage & Stability

- Storage Conditions: Keep container tightly closed in a dry and well-ventilated place.
 - Temperature: 2-8°C (Refrigerated) is recommended to prevent thermal degradation.
 - Atmosphere: Store under Inert Gas (Argon or Nitrogen). The phenolic moiety is susceptible to oxidation upon prolonged exposure to air, which may turn the compound pink or brown.
- Incompatible Materials: Strong oxidizing agents, Acid chlorides, Acid anhydrides.

Experimental Protocol: Solubilization for Bioassays

Context: Researchers often struggle with the solubility of substituted indazoles in aqueous buffers. The following protocol ensures consistent stock preparation.

- Vehicle Selection: Use DMSO (Dimethyl Sulfoxide) as the primary solvent.
- Stock Preparation (10 mM):
 - Weigh 1.62 mg of **4-ethyl-1H-indazol-5-ol**.
 - Add 1.0 mL of anhydrous DMSO.
 - Vortex gently for 30 seconds. If particulates remain, sonicate at 40°C for 5 minutes.
- Aqueous Dilution:
 - Dilute the DMSO stock into the assay buffer (e.g., PBS) immediately prior to use.
 - Critical: Do not exceed 5% DMSO concentration in the final assay to avoid solvent toxicity, unless the assay is validated for higher limits.
 - Observation: If precipitation occurs upon adding water, reduce the stock concentration or use a co-solvent like PEG400.

References

- ChemSrc. (2025). **4-ethyl-1H-indazol-5-ol** (CAS#: 478840-15-2) MSDS and Properties. Retrieved from [[Link](#)]
- PubChem. (2025).[2] Compound Summary: 1H-Indazol-5-ol (Parent Analog Safety Data). National Library of Medicine. Retrieved from [[Link](#)]
- MolAid. (2025). Chemical Properties and Synthesis of **4-ethyl-1H-indazol-5-ol**. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. carlroth.com [carlroth.com]
- 2. Ethyl 1H-indazole-5-carboxylate | C₁₀H₁₀N₂O₂ | CID 1501980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Executive Summary: Compound Profile & Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8509395/docs#executive-summary-compound-profile-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)